

certified reference materials for 1,2,3,4,6-Pentachloronaphthalene

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Compound of Interest

Compound Name: 1,2,3,4,6-Pentachloronaphthalene

Cat. No.: B1346990

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A Comparative Guide to Certified Reference Materials for 1,2,3,4,6-Pentachloronaphthalene

For researchers, scientists, and drug development professionals engaged in the analysis of polychlorinated naphthalenes (PCNs), the selection of a high-quality certified reference material (CRM) is a critical first step to ensure the accuracy and reliability of experimental results. This guide provides a comparison of commercially available CRMs for **1,2,3,4,6-Pentachloronaphthalene**, a specific congener of pentachloronaphthalene. The information presented is based on data provided by leading suppliers in the field.

Product Comparison

The primary suppliers identified for **1,2,3,4,6-Pentachloronaphthalene** CRMs are LGC Standards and AccuStandard. While specific product details for **1,2,3,4,6-Pentachloronaphthalene** from AccuStandard were not available in the immediate search results, they are a known manufacturer of a wide range of organic CRMs under ISO 17034 accreditation.^{[1][2]} LGC Standards provides several options for this particular compound.^{[3][4][5][6]}

A summary of the available CRM from LGC Standards is presented below.

Supplier	Product Name	Catalog Number	Format	Concentration/Quantity	Solvent	Accreditation
LGC Standards	1,2,3,4,6-Pentachloronaphthalene	TRC-P237530-2.5MG	Neat	2.5 mg	N/A	ISO 17034
LGC Standards	1,2,3,4,6-Pentachloronaphthalene	TRC-P237530-10MG	Neat	10 mg	N/A	ISO 17034
LGC Standards	1,2,3,4,6-Pentachloronaphthalene	TRC-P237530-25MG	Neat	25 mg	N/A	ISO 17034
LGC Standards	1,2,3,4,6-Pentachloronaphthalene	DRE-A15984510NA-100	Solution	100 µg/mL	Nonane	ISO 17034, ISO/IEC 17025

Experimental Protocols

While specific experimental protocols from the manufacturers detailing the use of their **1,2,3,4,6-Pentachloronaphthalene** CRMs were not provided, these standards are typically used in analytical chemistry for the calibration of instruments, validation of methods, and as a quality control standard. A general workflow for the use of a CRM in an analytical experiment is outlined below.

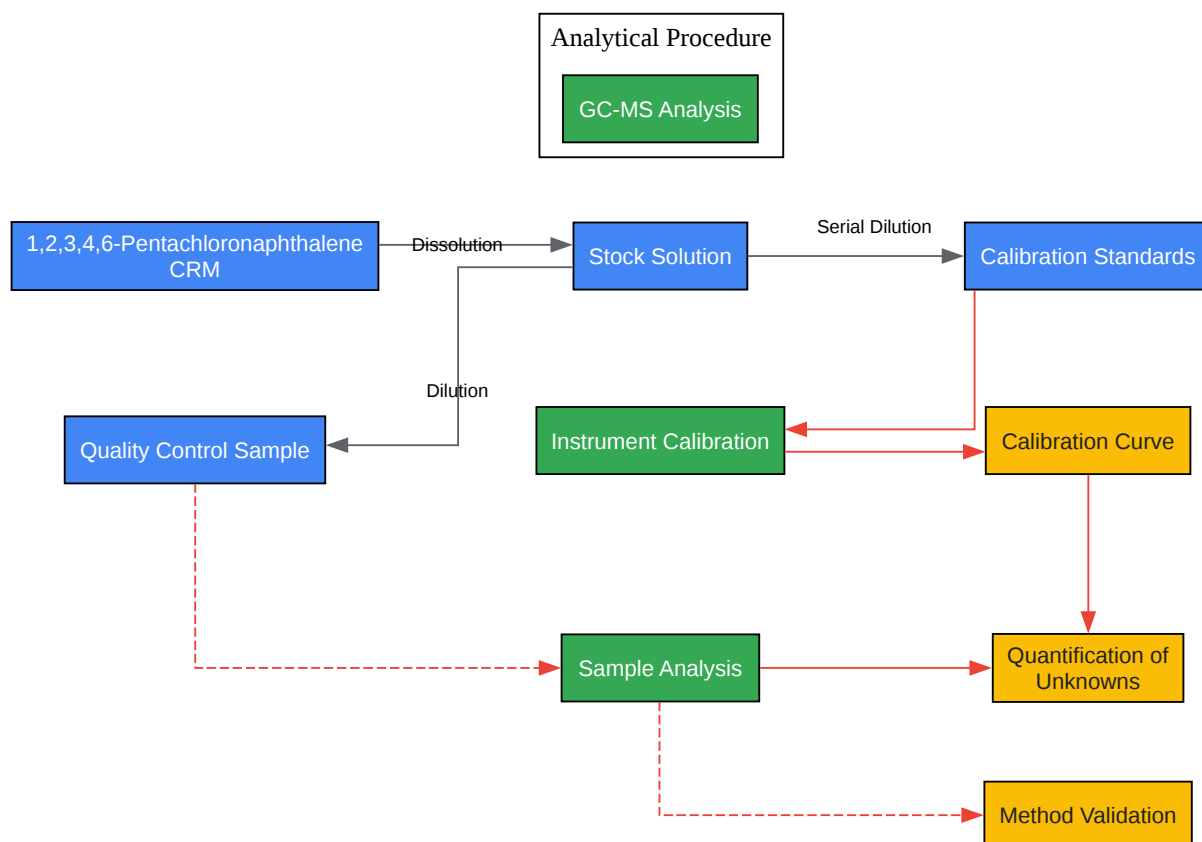
General Workflow for CRM Utilization in Analytical Testing

A certified reference material for **1,2,3,4,6-Pentachloronaphthalene** would typically be used in the following manner:

- **Preparation of Standard Solutions:** The CRM, if in a neat or solid form, is accurately weighed and dissolved in a suitable high-purity solvent to create a stock solution of a known concentration. If the CRM is provided as a solution, it may be used directly or diluted to prepare a series of calibration standards.
- **Instrument Calibration:** The series of calibration standards are introduced into an analytical instrument, such as a Gas Chromatograph-Mass Spectrometer (GC-MS), to generate a calibration curve. This curve establishes the relationship between the concentration of the analyte and the instrument's response.
- **Sample Analysis:** The environmental or biological samples being tested for the presence and quantity of **1,2,3,4,6-Pentachloronaphthalene** are prepared using an appropriate extraction and clean-up method. The prepared sample extracts are then analyzed using the calibrated instrument.
- **Quantification and Quality Control:** The concentration of **1,2,3,4,6-Pentachloronaphthalene** in the samples is determined by comparing the instrument's response to the calibration curve. The CRM may also be used to prepare a quality control sample of a known concentration, which is analyzed alongside the test samples to verify the accuracy and precision of the analytical run.

Visualization of Experimental Workflow

The following diagram illustrates a typical experimental workflow for the analysis of **1,2,3,4,6-Pentachloronaphthalene** using a certified reference material.



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Caption: Workflow for the use of a CRM in the analysis of **1,2,3,4,6-Pentachloronaphthalene**.

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